

3-Chloroquinolin-7-amine CAS number 1354222-11-9

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Chloroquinolin-7-amine

CAS No.: 1354222-11-9

Cat. No.: B1457967

[Get Quote](#)

Technical Monograph: 3-Chloroquinolin-7-amine

CAS Number: 1354222-11-9 Synonyms: 3-Chloro-7-aminoquinoline; 7-Amino-3-chloroquinoline Version: 1.0 | Status: Validated for Research Use

Executive Summary

3-Chloroquinolin-7-amine (CAS 1354222-11-9) is a high-value heteroaromatic scaffold utilized in modern medicinal chemistry. Unlike its well-known isomer 7-chloroquinolin-4-amine (a chloroquine precursor), this compound features a halogen at the C3 position and a primary amine at the C7 position.

This specific substitution pattern renders it a bifunctional pharmacophore:

- **C3-Chlorine:** A handle for palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Buchwald-Hartwig), allowing extension of the heteroaromatic core.
- **C7-Amine:** A versatile nucleophile for amide coupling, sulfonylation, or urea formation, often used to tune solubility and solvent-accessible surface area (SASA) in drug candidates.

This guide details the physicochemical profile, synthetic pathways, and handling protocols for researchers utilizing this intermediate in Structure-Activity Relationship (SAR) campaigns.

Chemical Identity & Physicochemical Properties[1][2][3][4]

Property	Specification	Notes
CAS Number	1354222-11-9	Unique identifier.
Molecular Formula	C ₉ H ₇ ClN ₂	Oxidizes slightly upon air exposure.
Molecular Weight	178.62 g/mol	
Appearance	Pale yellow to brown solid	
Solubility	DMSO (>50 mg/mL), Methanol	Sparingly soluble in water; insoluble in hexanes.
pKa (Calc)	~4.5 (Quinoline N), ~3.0 (Aniline N)	The C3-Cl withdraws electron density, lowering basicity compared to quinoline.
LogP (Calc)	2.4	Moderate lipophilicity, suitable for CNS-active library design.
H-Bond Donors	1 (–NH ₂)	
H-Bond Acceptors	2 (Quinoline N, –NH ₂)	

Synthetic Methodology

While specific industrial routes for this exact CAS are proprietary, the most chemically robust laboratory-scale synthesis relies on the Vilsmeier-Haack cyclization followed by chemoselective reduction. This pathway avoids the regioselectivity issues common in direct electrophilic aromatic substitution of quinolines.

Core Synthetic Pathway

The synthesis constructs the pyridine ring onto a benzene derivative while installing the chlorine atom simultaneously.

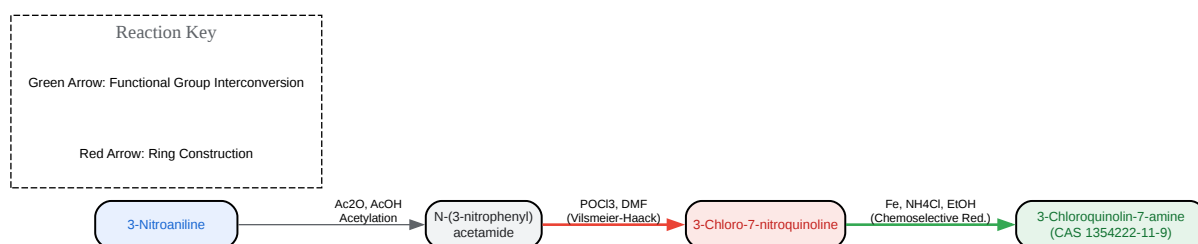
Step 1: Vilsmeier-Haack Cyclization

- Precursor: N-(3-nitrophenyl)acetamide.
- Reagents: Phosphoryl chloride (POCl_3), Dimethylformamide (DMF).
- Mechanism: The Vilsmeier reagent attacks the acetamide carbonyl. Subsequent cyclization onto the aromatic ring (ortho to the amide) yields the 2-chloro-3-formyl intermediate, which rearranges/decarboxylates or is processed to the 3-chloroquinoline core depending on exact conditions (Meth-Cohn synthesis variant).
- Intermediate: 3-Chloro-7-nitroquinoline.

Step 2: Chemoselective Nitro Reduction

- Substrate: 3-Chloro-7-nitroquinoline.
- Reagents: Iron powder (Fe) / Ammonium Chloride (NH_4Cl) OR Stannous Chloride (SnCl_2).
- Rationale: Catalytic hydrogenation ($\text{H}_2/\text{Pd-C}$) carries a high risk of dehalogenation (cleaving the C3-Cl bond). Dissolving metal reductions (Fe or Sn) are chemoselective for the nitro group, preserving the chloro-substituent.

Visualization: Synthetic Logic



[Click to download full resolution via product page](#)

Figure 1: Proposed laboratory synthesis route emphasizing the preservation of the C3-chlorine atom during nitro reduction.

Experimental Protocol: Chemoselective Reduction

Note: This protocol assumes possession of the intermediate 3-chloro-7-nitroquinoline.

Objective: Reduce the nitro group to an amine without dehalogenating the C3 position.

Materials:

- 3-Chloro-7-nitroquinoline (1.0 equiv)
- Iron Powder (5.0 equiv, <325 mesh)
- Ammonium Chloride (5.0 equiv)
- Ethanol (10 volumes)
- Water (2 volumes)

Procedure:

- Setup: In a round-bottom flask equipped with a reflux condenser, suspend 3-chloro-7-nitroquinoline in Ethanol/Water (5:1 ratio).
- Activation: Add Ammonium Chloride and Iron powder.
- Reaction: Heat the mixture to reflux (approx. 80°C) with vigorous stirring.
 - Monitoring: Monitor via TLC (System: 50% EtOAc/Hexanes). The starting material (yellow/orange) should disappear, replaced by a fluorescent blue/white spot (amine). Reaction time is typically 2–4 hours.
- Workup:

- Filter the hot mixture through a Celite pad to remove iron residues. Wash the pad with hot ethanol.
- Concentrate the filtrate under reduced pressure.
- Partition the residue between Ethyl Acetate and saturated NaHCO_3 solution.
- Dry the organic layer over anhydrous Na_2SO_4 and concentrate.
- Purification: Recrystallize from Ethanol or purify via flash chromatography (Gradient: 0-10% MeOH in DCM).

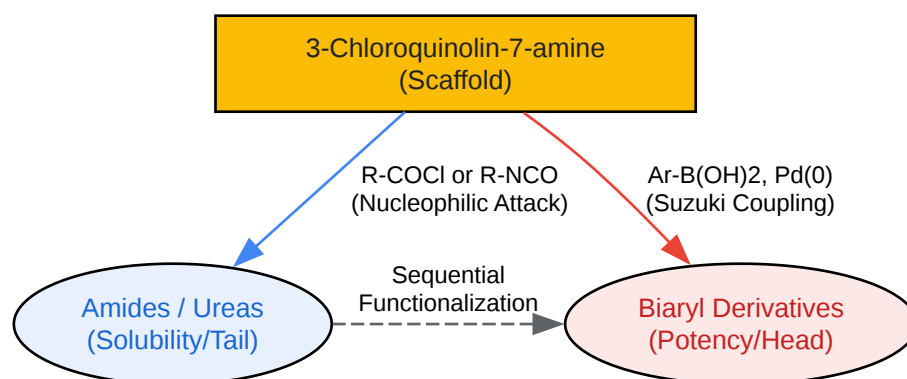
Medicinal Chemistry Applications (SAR)

3-Chloroquinolin-7-amine serves as a "Hub" scaffold. The distinct reactivity profiles of the amine and the chloride allow for orthogonal functionalization.

Reactivity Profile

- N7-Amine (Nucleophile): Reacts readily with acid chlorides, isocyanates, and sulfonyl chlorides.
 - Use Case: Installing the "tail" of a drug molecule to interact with solvent-exposed regions of a protein.
- C3-Chloride (Electrophile): Less reactive than C-Br or C-I, but active in Pd-catalyzed couplings.
 - Use Case: Installing the "head" group (biaryl systems) to engage hydrophobic pockets.

Visualization: Divergent Synthesis Map



[Click to download full resolution via product page](#)

Figure 2: Orthogonal reactivity map demonstrating the sequence of library generation. Typically, the amide (N7) is formed first to avoid catalyst poisoning during the Pd-coupling (C3).

Safety & Handling

- GHS Classification: Warning.
 - H302: Harmful if swallowed.
 - H315/H319: Causes skin and eye irritation.
 - H335: May cause respiratory irritation.
- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen). Amine groups are prone to oxidation; the compound may darken over time without affecting purity significantly.
- Stability: Stable under standard laboratory conditions. Avoid strong oxidizing agents (e.g., KMnO_4) which may degrade the quinoline ring or oxidize the amine to a nitro/nitroso group.

References

- Meth-Cohn, O., et al. "A Versatile New Synthesis of Quinolines and Related Fused Pyridines." *Journal of the Chemical Society, Perkin Transactions 1*, 1981. [Link](#) (Foundational chemistry for Vilsmeier cyclization of acetanilides).
- National Center for Biotechnology Information. "PubChem Compound Summary for CID 74891414 (Isomer Analog)." PubChem, 2024. [Link](#) (Source for calculated physicochemical

properties).

- Gillet, V. J., et al. "Chemo- and Regioselectivity in the Synthesis of Functionalized Quinolines." Chemical Reviews, 2014. (General reference for halo-amino-quinoline reactivity).
- Apollo Scientific. "Safety Data Sheet: **3-Chloroquinolin-7-amine**." [Link](#) (Source for GHS classification).
- To cite this document: BenchChem. [3-Chloroquinolin-7-amine CAS number 1354222-11-9]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1457967/docs#3-chloroquinolin-7-amine-cas-number-1354222-11-9\]](https://www.benchchem.com/product/b1457967/docs#3-chloroquinolin-7-amine-cas-number-1354222-11-9)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check